

Spectroscopic Data Analysis of 2-(4-Methylphenyl)cyclopentan-1-ol: A Technical Guide

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Compound of Interest

Compound Name:	2-(4-Methylphenyl)cyclopentan-1-ol
CAS No.:	933674-32-9
Cat. No.:	B2811260

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Executive Summary

This technical guide details the spectroscopic characterization of **2-(4-Methylphenyl)cyclopentan-1-ol** (

, MW: 176.26 g/mol). This compound represents a classic scaffold in asymmetric synthesis, often serving as a chiral auxiliary or a pharmacophore intermediate.

The critical analytical challenge lies not in identifying the connectivity—which is straightforward—but in definitively assigning the relative stereochemistry (cis vs. trans) at the C1 and C2 positions. This guide prioritizes the differentiation of these diastereomers using Nuclear Magnetic Resonance (NMR) techniques, supported by Mass Spectrometry (MS) and Infrared (IR) data.

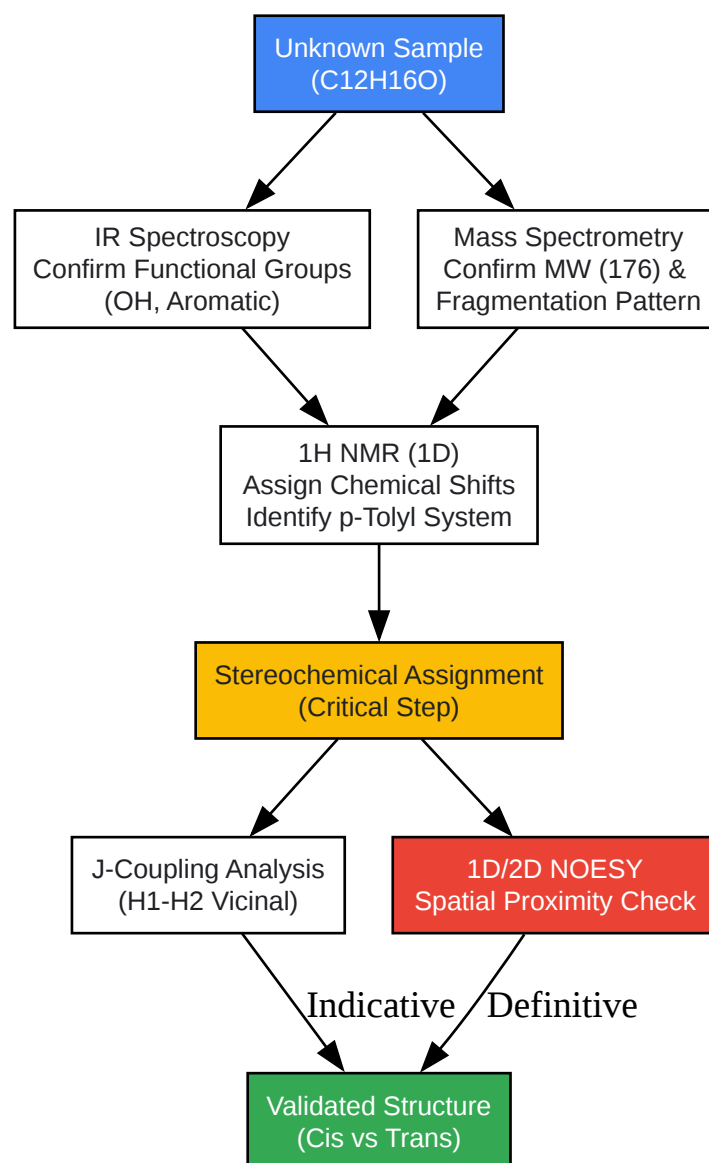
Structural Context & Stereochemistry[1][2][3][4]

Before analyzing spectra, the researcher must recognize the stereochemical implications of the cyclopentane ring.

- Chiral Centers: C1 (hydroxyl-bearing) and C2 (tolyl-bearing).
- Diastereomers:
 - Trans (1R, 2R / 1S, 2S): Substituents are on opposite faces. Generally the thermodynamic product.
 - Cis (1R, 2S / 1S, 2R): Substituents are on the same face. Often accessible via specific hydrogenation of cyclopentenones.

Logic Flow for Structure Determination

The following decision tree outlines the analytical workflow required to validate the structure and stereochemistry.



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Figure 1: Analytical workflow for the structural and stereochemical validation of substituted cyclopentanols.

Mass Spectrometry (MS) Analysis[5][6][7][8][9][10]

Method: Electron Impact (EI), 70 eV.[1]

The mass spectrum of **2-(4-methylphenyl)cyclopentan-1-ol** is dominated by fragmentation driven by the stability of the aromatic ring and the elimination of water.

m/z (Ion)	Fragment Identity	Mechanistic Origin
176 ()	Molecular Ion	Parent molecule. Intensity is usually moderate due to facile dehydration.
158 ()		Dehydration. Loss of water is the primary pathway for cyclic alcohols, forming a substituted cyclopentene radical cation.
143 ()		Loss of methyl group from the dehydrated species.
105 (Base Peak)		Methyltropylium Ion / Methylbenzyl Cation. Formed by -cleavage adjacent to the aromatic ring. This is diagnostic for the p-tolyl group.
91		Tropylium ion.[2] Secondary fragmentation of the tolyl moiety.
77		Phenyl cation.

Expert Insight: Do not expect a strong M⁺ peak if the inlet temperature is too high, as thermal dehydration can occur before ionization. The presence of

105 as the base peak strongly confirms the p-methyl substitution on the aromatic ring, distinguishing it from a standard phenyl group (which would base peak at

91).

Infrared Spectroscopy (IR)[5][7]

Method: ATR (Attenuated Total Reflectance) or KBr Pellet.

Frequency ()	Vibration Mode	Assignment Notes
3300–3450	O-H Stretch	Broad band. Indicates hydrogen bonding.[3][4] Sharpens in dilute solution ().
3010–3050	C-H Stretch ()	Weak intensity. Aromatic protons.
2850–2960	C-H Stretch ()	Strong intensity. Cyclopentyl ring and methyl group.[5][6][7]
1515, 1610	C=C Ring Stretch	Characteristic "breathing" modes of the aromatic ring.
1050–1080	C-O Stretch	Secondary alcohol ().
810–820	C-H Bending (oop)	Diagnostic: Strong band indicating para-substitution (two adjacent H on ring).

Nuclear Magnetic Resonance (NMR)[1][5][7][14]

This is the primary tool for structural validation.[4] All data assumes

solvent at 298 K.

¹H NMR Analysis (400 MHz)

The Aromatic Region: The p-tolyl group presents a characteristic

system, often appearing as two "doublets" (roofing effect may be visible) integrating to 2H each.

The Aliphatic Region: The key to assigning stereochemistry is the coupling between H1 (carbinol proton) and H2 (benzylic proton).

Shift (, ppm)	Multiplicity	Integral	Assignment	Structural Insight
7.10 – 7.20	Multiplet (d)	2H	Ar-H (meta to Me)	Part of AA'BB' system.
7.05 – 7.10	Multiplet (d)	2H	Ar-H (ortho to Me)	Part of AA'BB' system.
3.80 – 4.10	Multiplet (q/td)	1H	H1 (CH-OH)	Critical Probe. Chemical shift varies slightly between cis and trans.
2.75 – 2.95	Multiplet	1H	H2 (CH-Ar)	Benzylic proton.
2.32	Singlet	3H		Diagnostic for tolyl group.
1.50 – 2.20	Multiplets	6H	Cyclopentyl	Complex envelope.
1.60 (varies)	Broad s	1H	-OH	Exchangeable with .

Stereochemical Determination (Cis vs Trans)

In 5-membered rings, the Karplus relationship (coupling constant

vs. dihedral angle) is complicated by the ring's "envelope" flexibility. However, general trends hold:

- J-Coupling (

):

- Trans: H1 and H2 are pseudo-diaxial (anti-periplanar).

Hz.^[8]

- Cis: H1 and H2 are pseudo-axial/equatorial (syn-clinal).

Hz.

- Caveat: If the multiplets are unclear, this method is unreliable.
- NOE (Nuclear Overhauser Effect) - The Gold Standard:
 - Experiment: Irradiate H1 (or H2) in a 1D-NOESY experiment.
 - Cis Isomer: Strong NOE enhancement observed between H1 and H2 (they are on the same face).
 - Trans Isomer: Weak or no NOE enhancement between H1 and H2.

C NMR Analysis (100 MHz)

Shift (, ppm)	Carbon Type	Assignment
140 – 142	Quaternary (C)	Ar-C (ipso to cyclopentyl)
135 – 136	Quaternary (C)	Ar-C (ipso to methyl)
129.0	Methine (CH)	Ar-C (meta)
127.5	Methine (CH)	Ar-C (ortho)
78.0 – 80.0	Methine (CH)	C1 (C-OH)
50.0 – 54.0	Methine (CH)	C2 (C-Ar)
32.0 – 35.0	Methylene ()	C3 (adjacent to C2)
21.0	Methyl ()	Tolyl Methyl

Experimental Protocols

Protocol 1: NMR Sample Preparation (High-Resolution)

Objective: To ensure sharp lineshapes for accurate J-coupling analysis.

- Selection: Select a high-quality 5mm NMR tube (rated for >400 MHz).
- Mass: Weigh 5–10 mg of the alcohol.
- Solvent: Add 0.6 mL of

(99.8% D) containing 0.03% TMS.

- Note: If the OH peak broadens or obscures H1, add 10

of

and shake. This exchanges the OH to HDO (4.8 ppm), clearing the aliphatic region.

- Filtration: Filter the solution through a small plug of cotton wool inside a glass pipette directly into the NMR tube to remove microscopic particulates.
- Acquisition:
 - Acquire standard ^1H (16 scans).
 - Acquire 1D-NOESY (mixing time 500ms) irradiating the H1 signal.

Protocol 2: GC-MS Analysis

Objective: Confirm purity and molecular weight.

- Column: DB-5ms or equivalent (30m x 0.25mm x 0.25 μm).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program:
 - Start: 60°C (hold 1 min).
 - Ramp: 20°C/min to 280°C.
 - Hold: 5 min.
- Inlet: Split mode (20:1), 250°C.
- Detection: MS Source 230°C, Quad 150°C.

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